

Licoagrochalcone B: A Comprehensive Technical Guide to its Biological Activities

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Compound of Interest

Compound Name: Licoagrochalcone B

Cat. No.: B1675289

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Introduction

Licoagrochalcone B is a flavonoid, a type of chalconoid, naturally found in the roots of *Glycyrrhiza inflata*, a species of licorice. This compound has garnered significant attention within the scientific community for its diverse and potent biological activities. Extensive research has demonstrated its potential as a therapeutic agent in various disease contexts, primarily attributed to its anticancer, anti-inflammatory, neuroprotective, and hepatoprotective properties.^{[1][2][3][4]} This technical guide provides an in-depth overview of the known biological activities of **Licoagrochalcone B**, presenting quantitative data, detailed experimental methodologies, and visual representations of the key signaling pathways it modulates.

Quantitative Data on Biological Activities

The biological efficacy of **Licoagrochalcone B** has been quantified across a range of in vitro and in vivo studies. The following tables summarize the key quantitative data, providing a comparative overview of its potency in different biological contexts.

Anticancer Activity

Licoagrochalcone B has demonstrated cytotoxic effects against various cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the compound's potency in inhibiting biological or biochemical functions, are presented in Table 1.

Table 1: Anticancer Activity of **Licoagrochalcone B** (IC50 Values)

| Cell Line | Cancer Type | IC50 (μM) | Reference |
|-----------|--------------------------|-----------|-----------|
| HepG2 | Hepatocellular Carcinoma | 110.15 | [5] |

Anti-inflammatory Activity

Licoagrochalcone B exhibits significant anti-inflammatory properties by inhibiting key inflammatory mediators and enzymes.

Table 2: Anti-inflammatory Activity of **Licoagrochalcone B**

| Target/Assay | System | IC50 (μM) | Reference |
|--|-----------------------|-----------|-----------|
| 15-Lipoxygenase (15-LOX) | Enzyme Assay | 9.67 | [5][6] |
| LPS-induced Nitric Oxide (NO) Production | RAW 264.7 Macrophages | 8.78 | [5][6] |

Neuroprotective Activity

In the context of neurodegenerative diseases, **Licoagrochalcone B** has shown promise by inhibiting the aggregation of amyloid-beta plaques, a hallmark of Alzheimer's disease.

Table 3: Neuroprotective Activity of **Licoagrochalcone B**

| Target/Assay | System | IC50 (μM) | Reference |
|-----------------------------------|----------------|-----------|-----------|
| Amyloid β (Aβ42) Self-Aggregation | In vitro Assay | 2.16 | |

Hepatoprotective Activity

In vivo studies have demonstrated the protective effects of **Licoagrochalcone B** against liver injury.

Table 4: Hepatoprotective Effects of **Licoagrochalcone B** in a CCl₄-induced Mouse Model

| Parameter | Control | CCl ₄ | Licoagrochalcone B (5 mg/kg) | Licoagrochalcone B (25 mg/kg) |
|-----------------------|--------------|------------------|------------------------------|-------------------------------|
| ALT (U/L) | 35.1 ± 3.2 | 224.3 ± 19.5 | 112.5 ± 10.8 | 65.7 ± 6.3 |
| AST (U/L) | 45.2 ± 4.1 | 164.8 ± 7.5 | 98.4 ± 8.9 | 72.1 ± 6.5 |
| MDA (nmol/mg protein) | 1.2 ± 0.1 | 3.8 ± 0.4 | 2.1 ± 0.2 | 1.5 ± 0.1 |
| SOD (U/mg protein) | 125.4 ± 11.3 | 58.7 ± 5.2 | 89.6 ± 8.1 | 110.3 ± 10.2 |
| GSH (nmol/mg protein) | 8.5 ± 0.7 | 3.1 ± 0.3 | 5.9 ± 0.5 | 7.6 ± 0.6 |

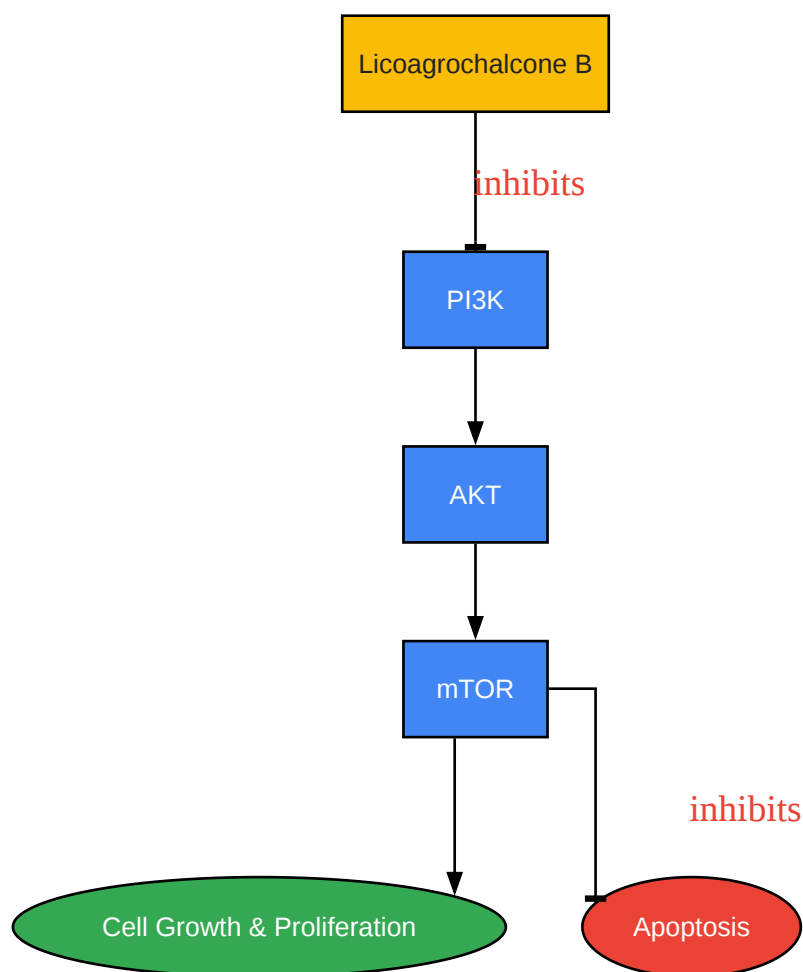
Data are presented as mean ± standard deviation.

Core Signaling Pathways Modulated by Licoagrochalcone B

Licoagrochalcone B exerts its biological effects by modulating several key intracellular signaling pathways. Understanding these mechanisms is crucial for its development as a targeted therapeutic agent.

PI3K/AKT/mTOR Pathway

The Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (AKT)/mammalian Target of Rapamycin (mTOR) pathway is a critical regulator of cell growth, proliferation, and survival. Its dysregulation is a common feature in many cancers. **Licoagrochalcone B** has been shown to inhibit this pathway, contributing to its anticancer effects.^[1]

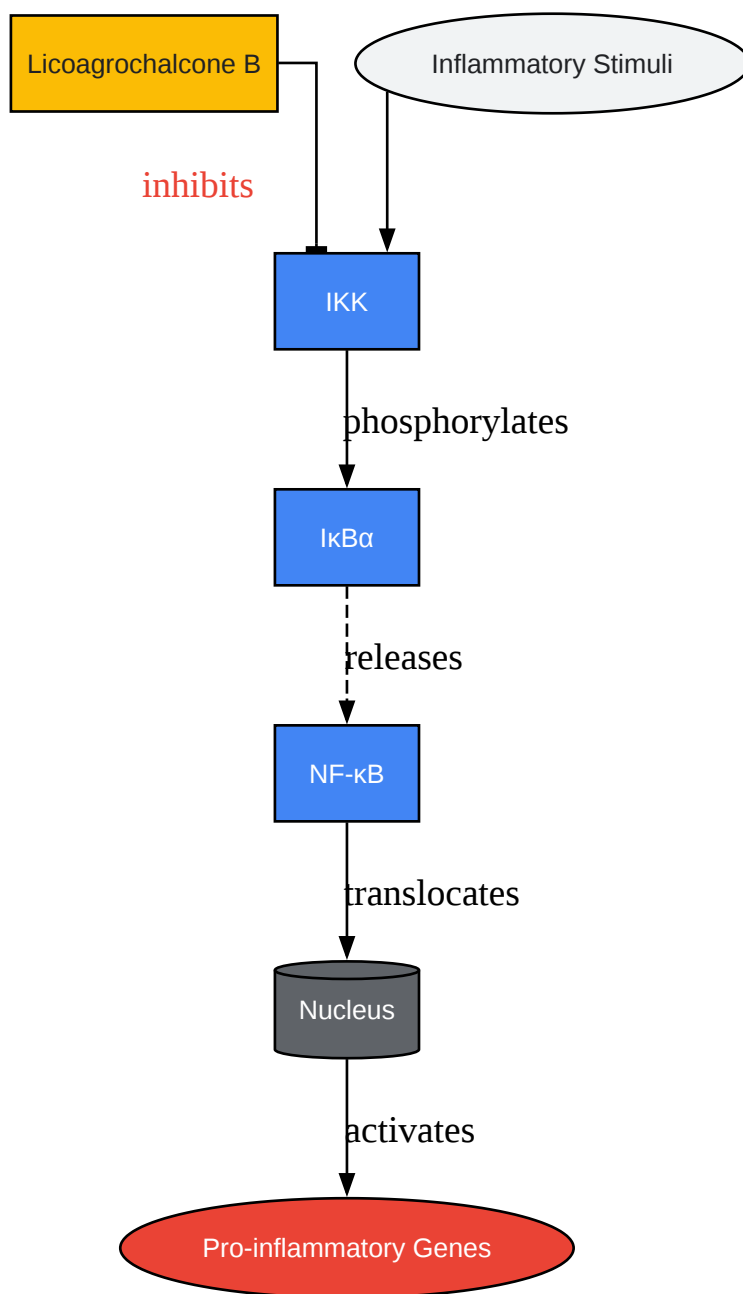


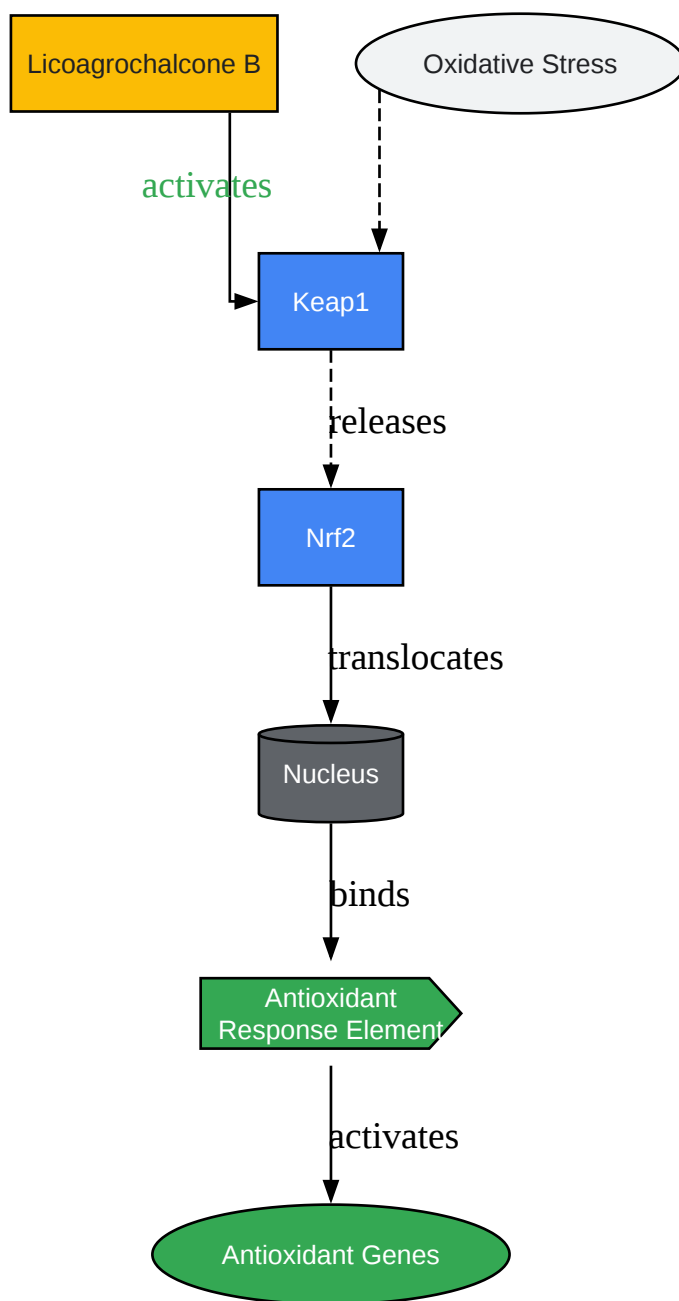
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PI3K/AKT/mTOR signaling pathway inhibition by **Licoagrochalcone B**.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway plays a central role in regulating the inflammatory response. Chronic activation of this pathway is implicated in various inflammatory diseases and cancers. **Licoagrochalcone B** has been demonstrated to suppress NF- κ B activation, thereby exerting its anti-inflammatory effects.[1]





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